

Comprehensive Technical Guide: 2,5-Dimethyl-4-Phenylthiophene Derivatives

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Compound of Interest

Compound Name: *Thiophene, 3-iodo-2,5-dimethyl-4-phenyl-*

CAS No.: 61285-24-3

Cat. No.: B14573325

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Executive Summary: The Scaffold Architecture

The 2,5-dimethyl-4-phenylthiophene scaffold represents a privileged structural motif in heterocyclic medicinal chemistry. Due to the symmetry of the thiophene ring, the 3- and 4-positions are equivalent in the 2,5-dimethyl parent system; thus, literature often refers to this core as 2,5-dimethyl-3-phenylthiophene.

This moiety serves as a lipophilic anchor in drug design, modulating bioavailability and receptor binding affinity. Unlike simple thiophenes, the steric bulk provided by the ortho-methyl groups (positions 2 and 5) restricts rotation of the phenyl ring, creating a defined atropisomeric landscape that enhances selectivity against enzymes such as 5-Lipoxygenase (5-LOX) and Phosphoinositide 3-kinase (PI3K).

This guide synthesizes the chemical engineering, pharmacological profiling, and synthetic protocols required to leverage this scaffold in drug discovery.

Chemical Synthesis & Engineering

To access 2,5-dimethyl-4-phenylthiophene derivatives, two primary synthetic pathways are dominant: the classical Paal-Knorr Cyclization and the modern Palladium-Catalyzed C-H Arylation.

Pathway A: The Paal-Knorr Cyclization (De Novo Synthesis)

This method is preferred for generating the core scaffold from acyclic precursors. It offers high regiocontrol and scalability.^[1]

Mechanism & Causality: The reaction proceeds via the condensation of a 1,4-dicarbonyl compound (specifically 3-phenyl-2,5-hexanedione) with a sulfurizing agent. The choice of sulfurizing agent dictates the yield and byproduct profile.

- Lawesson's Reagent: Preferred over
due to higher solubility in organic solvents (toluene/xylene) and cleaner workup, preventing the formation of insoluble polymeric sulfur byproducts.
- Microwave Irradiation: Essential for overcoming the activation energy barrier of the dehydration step, reducing reaction times from 12 hours (reflux) to <20 minutes.

Experimental Protocol 1: Microwave-Assisted Paal-Knorr Synthesis

Objective: Synthesis of 2,5-dimethyl-3-phenylthiophene from 3-phenyl-2,5-hexanedione.

- **Reagent Prep:** In a 10 mL microwave vial, dissolve 3-phenyl-2,5-hexanedione (1.0 mmol) in anhydrous toluene (5 mL).
- **Sulfurization:** Add Lawesson's Reagent (0.6 mmol, 1.2 eq). Note: Use a slight excess to ensure complete thionation of both carbonyls.
- **Irradiation:** Seal the vial and irradiate at 150°C for 15 minutes (Power: 150W, Max Pressure: 250 psi).
- **Workup:** Cool to RT. Filter off the phosphine oxide byproduct. Concentrate the filtrate in vacuo.

- Purification: Flash column chromatography (Hexanes:EtOAc 95:5).
 - Validation: Target product appears as a colorless oil/low-melting solid.

(Hexanes).^[2]

Pathway B: Pd-Catalyzed C-H Arylation (Late-Stage Functionalization)

For diversifying existing thiophene libraries, direct C-H activation is superior to cross-coupling (Suzuki/Stille) as it avoids pre-functionalization (halogenation) of the thiophene ring.

Mechanistic Insight: The 3-position of 2,5-dimethylthiophene is the most electron-rich available site. Using Triarylantimony Difluorides (

) as the arylating agent with a Palladium catalyst allows for mild conditions that tolerate sensitive functional groups (e.g., nitriles, esters) on the phenyl ring.

Medicinal Chemistry: The Chalcone Derivatives

A critical subclass of this scaffold involves the acetylation of the core to form 3-acetyl-2,5-dimethyl-4-phenylthiophene, followed by Claisen-Schmidt condensation to yield Thienyl Chalcones.

These

-unsaturated ketones act as Michael Acceptors, covalently modifying cysteine residues in the active sites of inflammatory enzymes.

Structure-Activity Relationship (SAR) Data

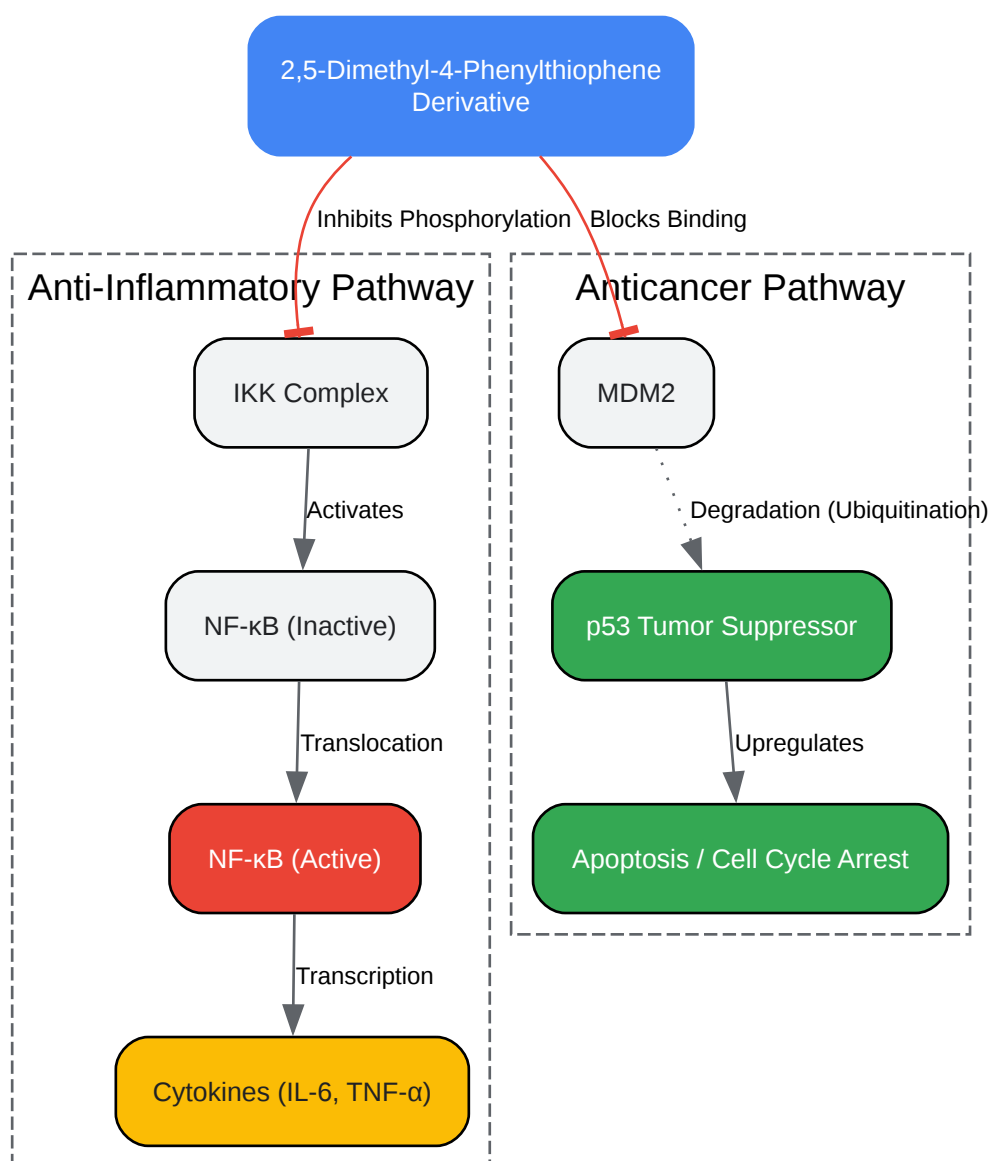
The following table summarizes the biological potency of chalcone derivatives synthesized from the 2,5-dimethyl-4-phenylthiophene core against 5-LOX (Inflammation) and HCT116 (Colon Cancer).

Derivative (R-Group on Phenyl)	Electronic Effect ()	5-LOX IC50 (M)	HCT116 GI50 (M)	Mechanistic Insight
H (Unsubstituted)	Neutral	29.2	45.1	Baseline lipophilic interaction.
4-OCH3 (Methoxy)	Electron Donating	12.4	22.8	H-bond acceptor enhances binding pocket affinity.
3,4,5-Tri-OCH3	Strong Donor	45.6	5.2	Steric bulk disrupts LOX binding but enhances cytotoxicity via tubulin inhibition.
4-NO2 (Nitro)	Electron Withdrawing	>100	18.9	Reduced Michael acceptor reactivity due to resonance stabilization.
2,4-Dichloro	Halogen / Lipophilic	8.1	14.3	Halogen bonding improves hydrophobic pocket occupancy.

Visualizing the Signaling Pathway

The diagram below illustrates the dual-action mechanism of these derivatives: inhibiting the NF-

B inflammatory pathway while simultaneously activating Apoptosis via p53-MDM2 disruption.



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Caption: Dual-mechanism of action: The derivative inhibits IKK to suppress inflammation while blocking MDM2 to restore p53 tumor suppressor function.

Advanced Experimental Workflow: Claisen-Schmidt Condensation

To synthesize the bioactive chalcone library described in the SAR table, researchers must perform a base-catalyzed condensation.

Critical Control Point: The reaction temperature must be strictly controlled (0–5°C) initially to prevent polymerization of the vinyl ketone product.

Protocol 2: Synthesis of (2E)-1-(2,5-dimethyl-4-phenylthiophen-3-yl)-3-arylprop-2-en-1-ones

- Precursor Synthesis: Acetylate 2,5-dimethyl-3-phenylthiophene using Acetyl Chloride/
in
at 0°C to obtain 3-acetyl-2,5-dimethyl-4-phenylthiophene.
- Condensation Setup: In a 50 mL round-bottom flask, dissolve the acetylated intermediate (1.0 eq) and the appropriate substituted benzaldehyde (1.0 eq) in Methanol (10 mL).
- Catalysis: Add NaOH (40% aq. solution, 2.0 eq) dropwise while stirring at 0°C (ice bath).
- Reaction: Allow to warm to Room Temperature (25°C) and stir for 12–16 hours. Monitor via TLC (Hexane:EtOAc 7:3).
- Crystallization: Pour the reaction mixture into ice-cold water (50 mL) acidified to pH 2 with HCl. The solid precipitate is filtered and recrystallized from Ethanol.[3]
 - Yield Expectation: 75–90%.
 - Characterization:
will show characteristic doublet signals for the
-unsaturated protons (
) , confirming the trans-(E)-geometry.

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